

How to dissolve and store YH239-EE for experiments

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Compound of Interest

Compound Name: YH239-EE

Cat. No.: B15575507

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Application Notes and Protocols for YH239-EE

These application notes provide detailed protocols for the dissolution and storage of **YH239-EE**, a potent p53-MDM2 antagonist, for use in research and drug development.

Product Information

Property	Value	Source
Chemical Name	Ethyl 3-(2-(tert-butylamino)-1-(N-(4-chlorobenzyl)formamido)-2-oxoethyl)-6-chloro-1H-indole-2-carboxylate	[1]
CAS Number	1364488-67-4	[1][2][3]
Molecular Formula	C25H27Cl2N3O4	[1][2][3][4]
Molecular Weight	504.41 g/mol	[1][2][3][4]
Appearance	Solid powder	[1]
Purity	>98%	[1][3]

Solubility and Dissolution Protocol

YH239-EE is readily soluble in dimethyl sulfoxide (DMSO).[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)

Table 1: Solubility of **YH239-EE**

Solvent	Solubility	Source
DMSO	≥ 55 mg/mL (109.04 mM)	[5]
DMSO	100 mg/mL	[2]

Protocol for Preparing a 10 mM Stock Solution in DMSO:

Materials:

- **YH239-EE** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vial
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Acclimatization:** Allow the vial of **YH239-EE** powder to equilibrate to room temperature for 15-20 minutes before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **YH239-EE** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.04 mg of **YH239-EE**.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the tube containing the **YH239-EE** powder. To prepare a 10 mM stock solution with 5.04 mg of **YH239-EE**, add 1 mL of DMSO.

- **Dissolution:** Cap the tube securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particulates. Gentle warming (to no more than 37°C) can be used if necessary to aid dissolution.
- **Sterilization (Optional):** If required for your specific application (e.g., cell culture), the stock solution can be filter-sterilized using a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile cryovials to minimize freeze-thaw cycles. The volume of the aliquots should be appropriate for your planned experiments.

Storage and Stability

Proper storage of **YH239-EE** in both powder and solution form is crucial to maintain its stability and activity.

Table 2: Recommended Storage Conditions for **YH239-EE**

Form	Short-Term Storage (Days to Weeks)	Long-Term Storage (Months to Years)	Shelf Life (if stored properly)	Source
Powder	0 - 4°C (Dry and dark)	-20°C (Dry and dark)	>3 years	[1] [2] [4] [5]
In DMSO	Not Recommended	-20°C or -80°C	1 month at -20°C; 6 months at -80°C	[2] [5]

Storage Protocol:

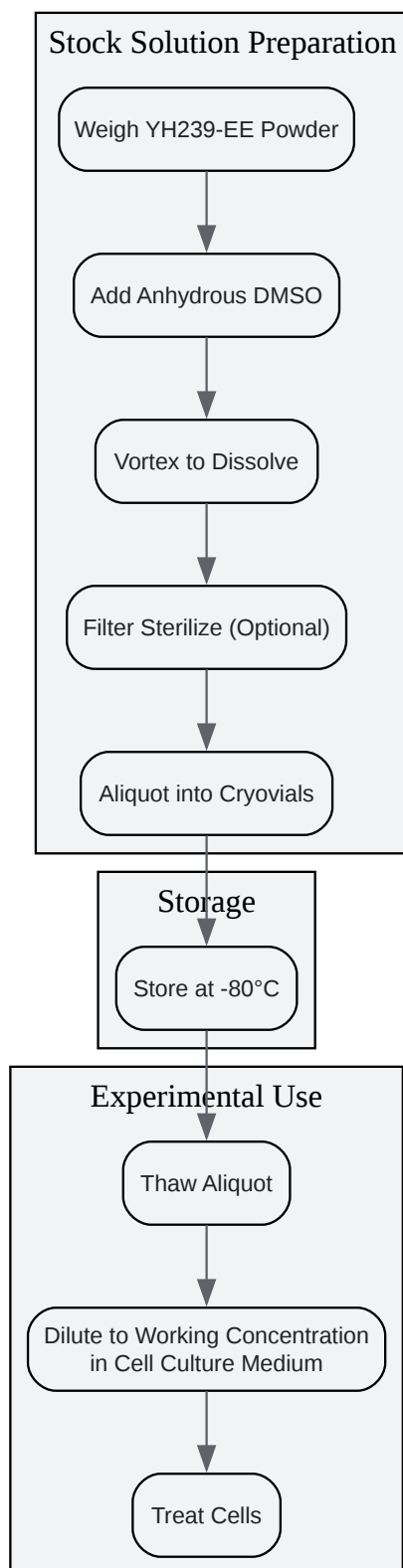
- **Powder:** Store the vial of **YH239-EE** powder in a desiccator at -20°C for long-term storage.[\[1\]](#) [\[2\]](#)[\[4\]](#)[\[5\]](#) For short-term storage, 4°C is acceptable.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Protect from light.
- **Stock Solution:** Store the aliquots of the **YH239-EE** stock solution at -80°C for maximum stability.[\[2\]](#)[\[5\]](#) If a -80°C freezer is not available, storage at -20°C is an alternative, but the shelf life will be shorter.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#) Avoid repeated freeze-thaw cycles. When needed, thaw an

aliquot at room temperature and use it immediately. Discard any unused portion of the thawed aliquot.

Experimental Workflow and Signaling Pathway

Experimental Workflow for YH239-EE Preparation

The following diagram illustrates the general workflow for preparing **YH239-EE** for in vitro experiments.

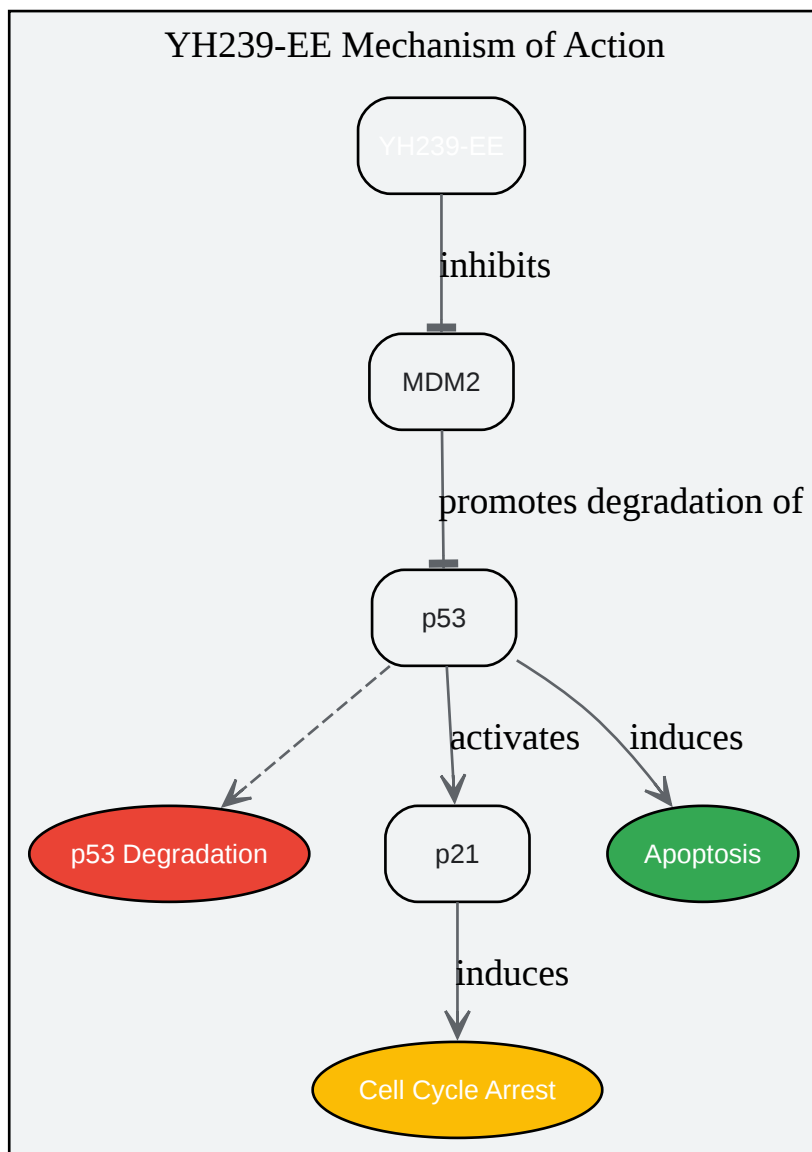


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Workflow for **YH239-EE** stock preparation and use.

Signaling Pathway of YH239-EE

YH239-EE is a potent antagonist of the p53-MDM2 interaction.[1][2][3][7] By inhibiting MDM2, **YH239-EE** prevents the degradation of the p53 tumor suppressor protein, leading to its accumulation and the activation of downstream pathways that induce cell cycle arrest and apoptosis.[6][7]



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YH239-EE inhibits MDM2, leading to p53 stabilization.

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